

4-(Methylamino)benzonitrile CAS number 4714-62-9

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Methylamino)benzonitrile

Cat. No.: B1588828

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An In-Depth Technical Guide to **4-(Methylamino)benzonitrile** (CAS: 4714-62-9)

Abstract

This guide provides a comprehensive technical overview of **4-(Methylamino)benzonitrile**, a versatile bifunctional molecule of significant interest in synthetic chemistry and materials science. Also known by synonyms such as 4-Cyano-N-methylaniline, this compound integrates a nucleophilic secondary amine and an electrophilic nitrile group onto an aromatic scaffold, creating a rich landscape for chemical transformations. This document elucidates the compound's fundamental physicochemical properties, outlines a representative synthetic pathway, details robust protocols for its analytical characterization, explores its chemical reactivity, and summarizes critical safety and handling procedures. The insights herein are designed to empower researchers in leveraging the unique attributes of this molecule for applications ranging from pharmaceutical intermediates to the development of novel materials.

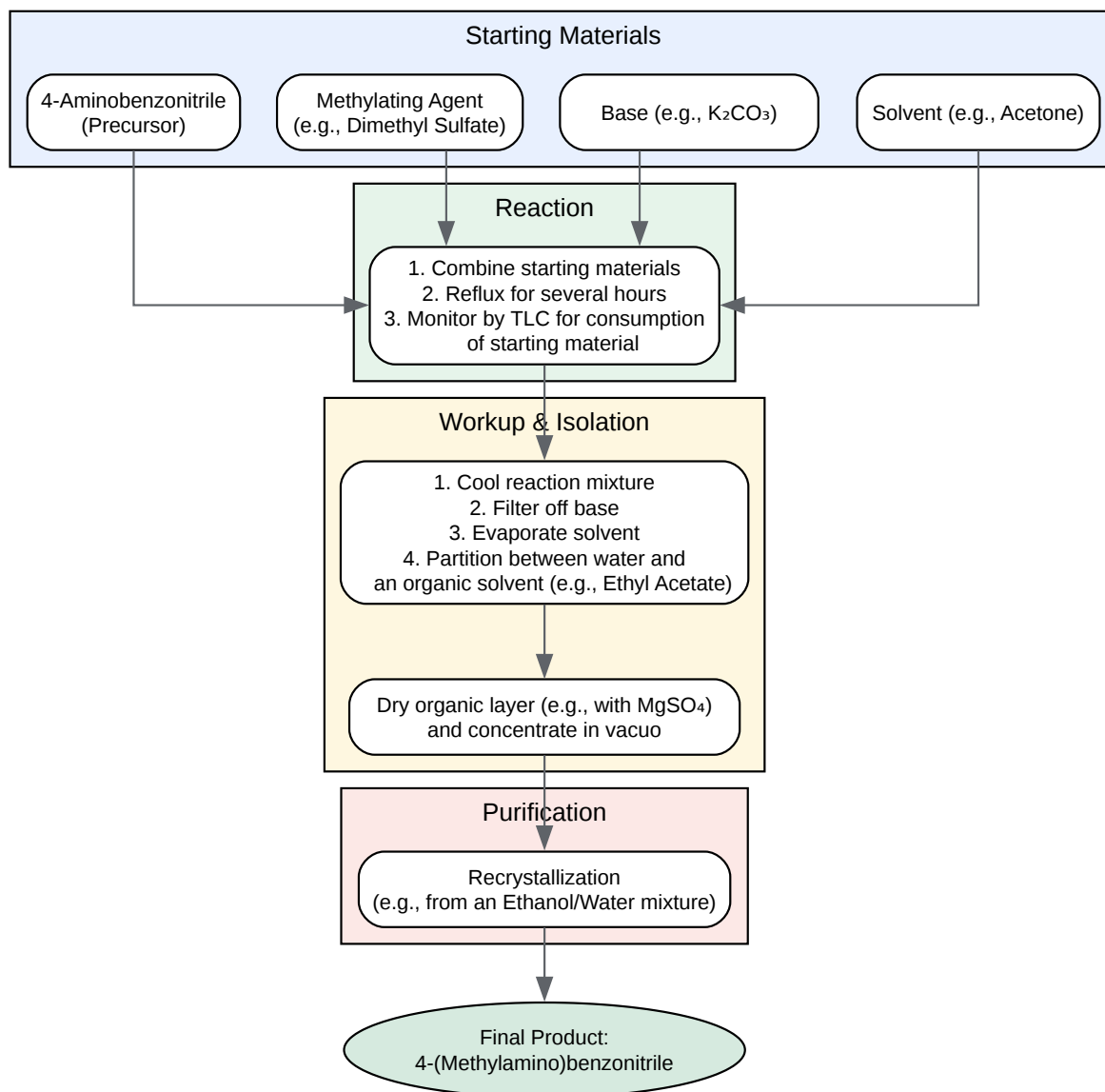
[\[1\]](#)[\[2\]](#)[\[3\]](#)

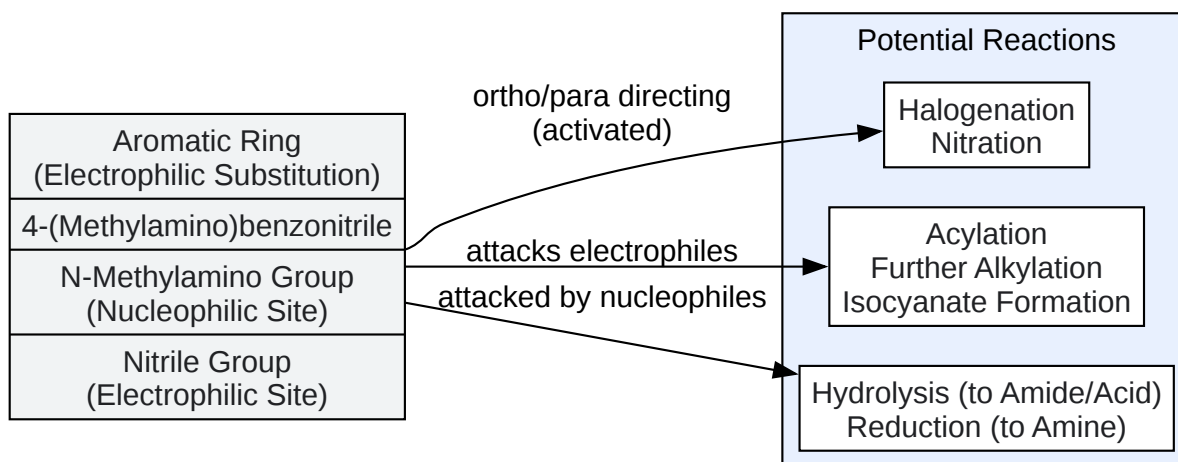
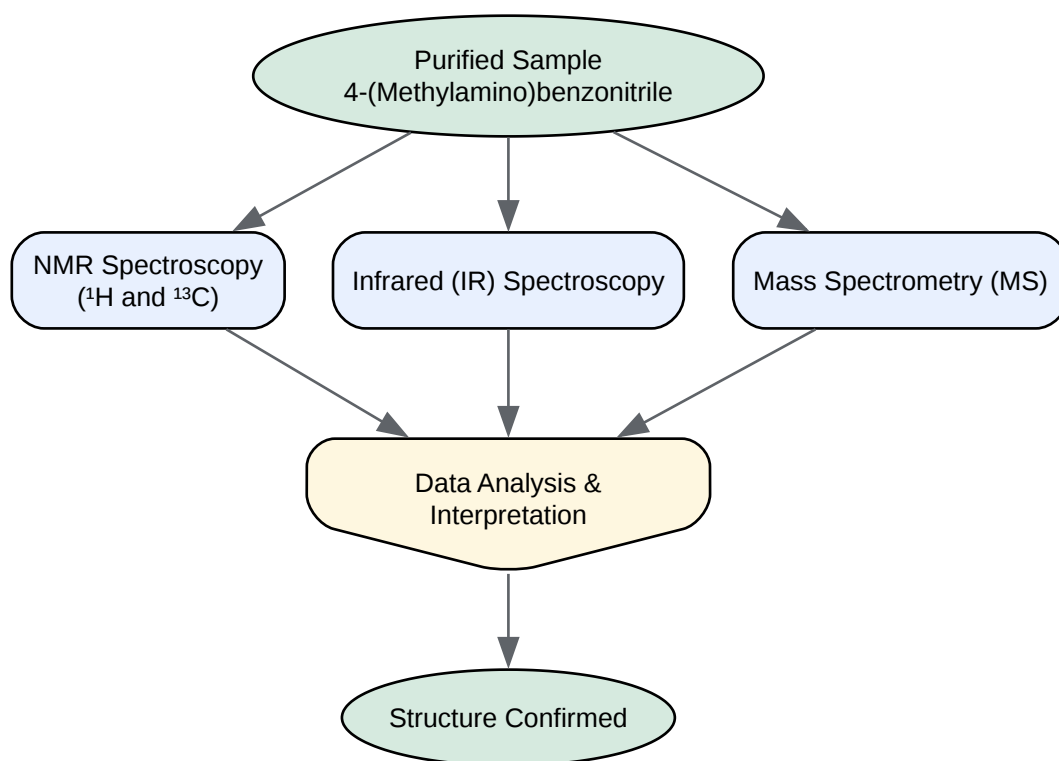
Core Molecular Profile and Physicochemical Properties

4-(Methylamino)benzonitrile is a crystalline solid, typically appearing as a white to light yellow or brown powder.[\[1\]](#)[\[4\]](#) Its structure, featuring a methylamino donor group and a cyano acceptor group in a para-configuration, is fundamental to its chemical behavior and photophysical properties.

Chemical Structure

The molecular structure consists of a central benzene ring substituted with a methylamino group (-NHCH_3) and a nitrile group ($\text{-C}\equiv\text{N}$) at positions 1 and 4, respectively.





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- To cite this document: BenchChem. [4-(Methylamino)benzonitrile CAS number 4714-62-9]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588828#4-methylamino-benzonitrile-cas-number-4714-62-9]

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Phone: (601) 213-4426

Email: info@benchchem.com